

Comprehensive Mass Spectrometry Fragmentation Analysis of 2-(3- Hydroxypropyl)-4,5-dimethoxyphenol

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Compound of Interest

Compound Name: 2-(3-Hydroxypropyl)-4,5-dimethoxyphenol

Cat. No.: B11889868

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Scientific Context & Mechanistic Rationale

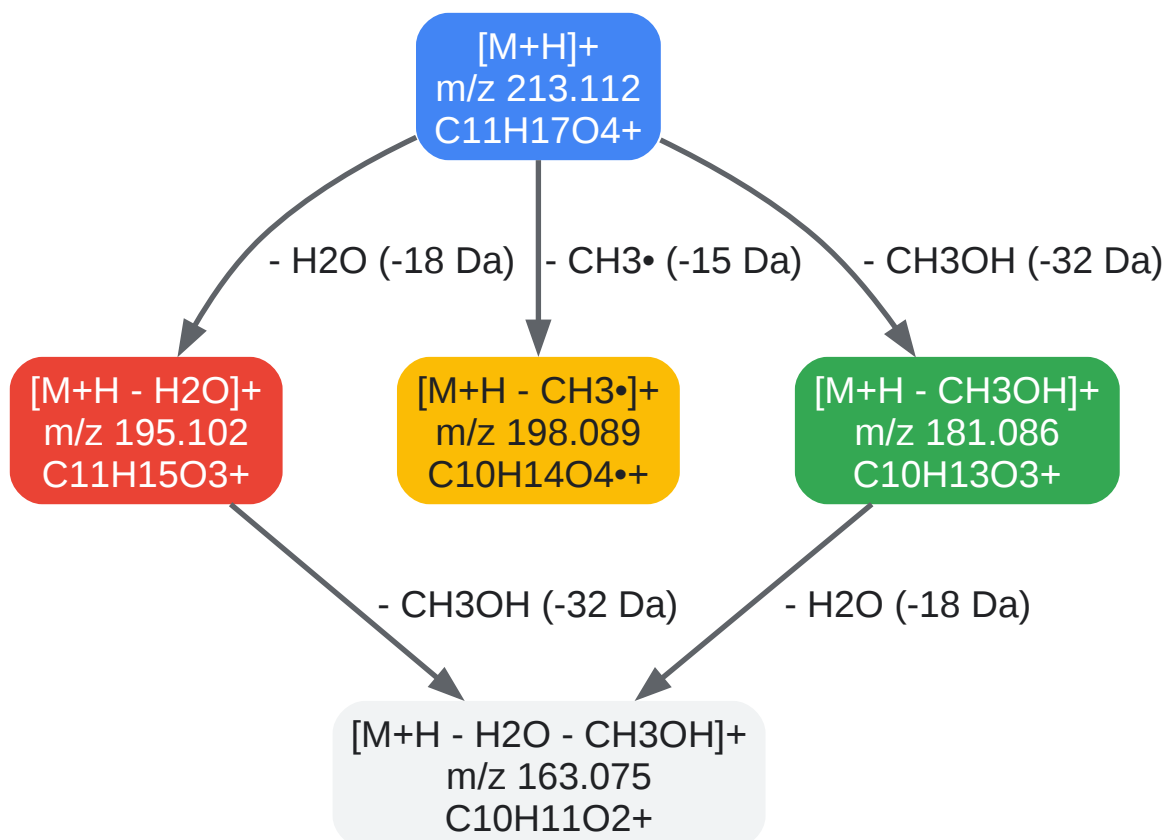
2-(3-Hydroxypropyl)-4,5-dimethoxyphenol (Chemical Formula: $C_{11}H_{16}O_4$, Exact Mass: 212.1049 Da) is a highly functionalized phenylpropanoid derivative. Structurally related to lignin monomers and secondary plant metabolites, its accurate identification is critical in metabolomics, lignomics, and pharmacokinetics. The molecule features a phenolic core, two methoxy groups at the meta and para positions relative to the alkyl chain, and a 3-hydroxypropyl aliphatic tail.

The structural elucidation of such isomers relies heavily on high-resolution tandem mass spectrometry (HR-MS/MS). The analytical challenge lies in distinguishing the positional isomers of the methoxy groups and confirming the integrity of the aliphatic tail. As established in foundational lignomics research ([1]), the gas-phase fragmentation behavior of these specific bonds provides diagnostic markers that eliminate the need for laborious NMR purification steps[1].

Theoretical Fragmentation Pathways (ESI+)

Understanding the causality of fragmentation is paramount for a Senior Application Scientist. In positive electrospray ionization (ESI+), the molecule readily protonates at the methoxy or phenolic oxygens to form the $[M+H]^+$ precursor at m/z 213.1121.

- **Aliphatic Cleavage (Loss of H_2O):** The most labile site is the primary alcohol on the propyl chain. Low-energy collision-induced dissociation (CID) or higher-energy C-trap dissociation (HCD) drives the neutral loss of water (-18.0106 Da), yielding a stable conjugated product ion at m/z 195.1016.
- **Aromatic Methoxy Cleavage (Loss of $CH_3\cdot$ and CH_3OH):** Methoxyphenols exhibit highly characteristic fragmentation. The homolytic loss of a methyl radical (-15.0235 Da) yields a distonic radical cation at m/z 198.0887. While even-electron rules generally discourage radical losses in ESI, highly conjugated methoxyphenols frequently violate this rule due to the extreme stability of the resulting o-semiquinone radical[1]. Alternatively, the heterolytic loss of methanol (-32.0262 Da) yields an ion at m/z 181.0859.

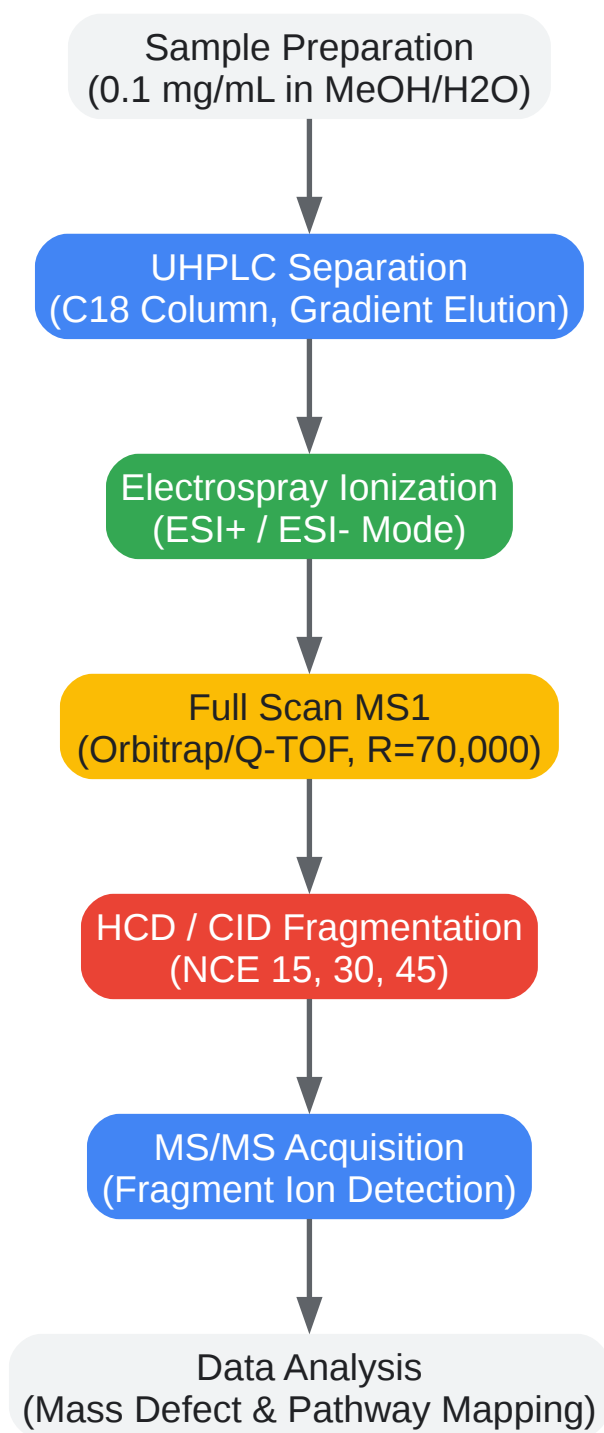


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Figure 1: Proposed ESI+ fragmentation pathway of **2-(3-Hydroxypropyl)-4,5-dimethoxyphenol**.

Experimental Methodology: Self-Validating LC-MS/MS Protocol

To ensure absolute reproducibility and trustworthiness, the following protocol incorporates a self-validating system suitability test (SST). The choice of mobile phase and collision energies is deliberately engineered to capture both labile aliphatic losses and deeper aromatic cleavages, a standard practice in robust phenolic compound analysis ([2]).



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Figure 2: End-to-end LC-MS/MS analytical workflow for phenylpropanoid characterization.

Step-by-Step Workflow:

- Sample Preparation:

- Action: Dissolve the **2-(3-Hydroxypropyl)-4,5-dimethoxyphenol** standard in 50:50 Methanol:Water (LC-MS grade) to a final concentration of 1 µg/mL.
- Causality: This specific solvent ratio ensures complete solvation of both the hydrophobic aromatic core and the hydrophilic hydroxypropyl tail, preventing precipitation in the autosampler and ensuring a sharp injection band.
- UHPLC Separation:
 - Action: Inject 2 µL onto a sub-2 µm C18 column (e.g., 2.1 x 100 mm, 1.7 µm) maintained at 40°C. Use a mobile phase of (A) 0.1% Formic Acid in Water and (B) 0.1% Formic Acid in Acetonitrile.
 - Causality: Formic acid acts as an essential proton source, exponentially enhancing ESI+ ionization efficiency. The C18 stationary phase provides excellent retention for the propyl chain, separating it from potential positional isomers in complex biological matrices[2].
- High-Resolution MS/MS Acquisition:
 - Action: Operate the Orbitrap or Q-TOF mass spectrometer in ESI+ mode. Set the MS1 resolution to 70,000 (at m/z 200) and MS2 resolution to 17,500. Use stepped HCD Normalized Collision Energies (NCE) of 15, 30, and 45.
 - Causality: Stepped NCE is a critical parameter. NCE 15 captures the highly labile water loss from the propyl chain before the precursor is entirely depleted. NCE 30 and 45 provide the kinetic energy required to break the robust aromatic carbon-oxygen bonds of the methoxy groups, yielding the diagnostic radical fragments[1].
- Self-Validation (System Suitability Test):
 - Action: Prior to sample injection, infuse a standard calibration mix (e.g., Pierce LTQ Velos ESI Positive Ion Calibration Solution). Ensure mass accuracy is < 3 ppm. During data analysis, verify that the isotopic pattern of the precursor ion strictly matches the theoretical C₁₁H₁₇O₄⁺ distribution (M+1 ≈ 12.1%).

Quantitative Data Summarization

The following table summarizes the theoretical exact masses and diagnostic neutral losses required to validate the identity of **2-(3-Hydroxypropyl)-4,5-dimethoxyphenol** during data processing.

Fragment Identity	Formula	Theoretical m/z	Neutral Loss	Causality / Mechanism
Precursor Ion	$C_{11}H_{17}O_4^+$	213.1121	-	Protonation of methoxy/phenol oxygen
$[M+H - H_2O]^+$	$C_{11}H_{15}O_3^+$	195.1016	18.0106 Da	Cleavage of aliphatic 3-hydroxypropyl group
$[M+H - CH_3\bullet]^+$	$C_{10}H_{14}O_4^{\bullet+}$	198.0887	15.0235 Da	Homolytic cleavage of methoxy group
$[M+H - CH_3OH]^+$	$C_{10}H_{13}O_3^+$	181.0859	32.0262 Da	Heterolytic cleavage of methoxy group
$[M+H - H_2O - CH_3OH]^+$	$C_{10}H_{11}O_2^+$	163.0754	50.0368 Da	Consecutive loss from aliphatic and aromatic sites

References

- Morreel, K., Kim, H., Lu, F., Dima, O., Akiyama, T., Vanholme, R., Niculaes, C., Goeminne, G., Inzé, D., Messens, E., Ralph, J., & Boerjan, W. (2010). Mass Spectrometry-Based Fragmentation as an Identification Tool in Lignomics. *Analytical Chemistry*, 82(19), 8095–8105.[\[Link\]](#)
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